

Essential Safety and Operational Guide for 2-Bromo-N-ethyl-4-nitroaniline

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Compound of Interest

Compound Name: **2-Bromo-N-ethyl-4-nitroaniline**

Cat. No.: **B599924**

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-N-ethyl-4-nitroaniline**. The information is targeted towards laboratory personnel, including researchers, scientists, and professionals in drug development, to ensure safe handling and mitigate potential hazards.

Hazard Identification and Classification

2-Bromo-N-ethyl-4-nitroaniline is classified as a hazardous substance. Based on data from structurally similar compounds, the primary hazards are outlined below.

Hazard Classification	Category
Acute Oral Toxicity	Category 4[1][2]
Acute Dermal Toxicity	Category 4[1][2]
Acute Inhalation Toxicity	Category 4[1][2]
Skin Corrosion/Irritation	Category 2[1][2]
Serious Eye Damage/Eye Irritation	Category 2[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[1][2]

Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.[1][3]
- Causes skin irritation.[1][3]
- Causes serious eye irritation.[1][3]
- May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Bromo-N-ethyl-4-nitroaniline** to minimize exposure and ensure personal safety.

Body Part	Recommended Protection	Standard/Specification
Eyes/Face	Chemical safety goggles or a face shield where splashing is possible.	OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat.	Inspect gloves for any signs of degradation or puncture before use.
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if dust is generated or if ventilation is inadequate.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[1]
Body	Wear appropriate protective clothing to prevent skin exposure.[1]	

Operational Plan: Step-by-Step Handling Procedure

Adherence to this operational protocol is crucial for minimizing exposure and ensuring the safe handling of **2-Bromo-N-ethyl-4-nitroaniline**.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[1\]](#)
- All work must be conducted within a certified chemical fume hood to ensure adequate ventilation.[\[4\]](#)
- Gather all necessary PPE and inspect it for integrity.
- Have appropriate spill cleanup materials (e.g., absorbent pads, sand, or vermiculite) readily available.[\[5\]](#)

2. Handling:

- Avoid the formation and inhalation of dust.[\[3\]](#)
- Weigh and transfer the material within the chemical fume hood.
- Use tools and equipment that will not generate dust (e.g., avoid scraping).
- Keep the container tightly closed when not in use.[\[2\]](#)[\[6\]](#)

3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
- Decontaminate all work surfaces and equipment after use.
- Remove and properly dispose of contaminated PPE. Contaminated work clothing should not be allowed out of the workplace.[\[6\]](#)

Emergency and First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[1]

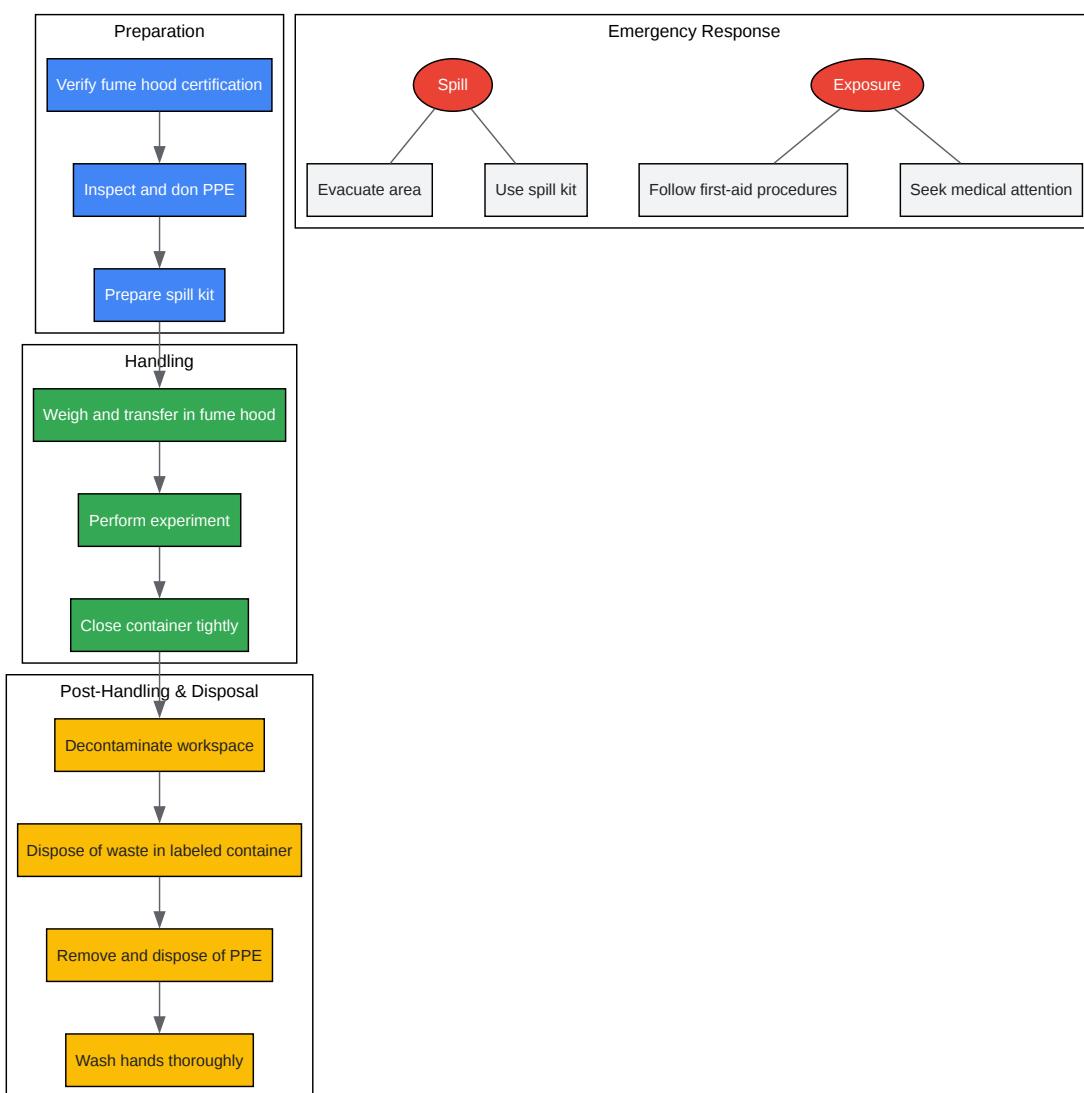
Disposal Plan

Proper disposal of **2-Bromo-N-ethyl-4-nitroaniline** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of this substance as hazardous waste. All waste materials should be collected in a designated, labeled, and sealed container. Entrust disposal to a licensed waste disposal company.[3]
- Contaminated Packaging: Dispose of the container to a hazardous or special waste collection point.[4] Handle uncleaned containers as you would the product itself.

Experimental Workflow

Workflow for Handling 2-Bromo-N-ethyl-4-nitroaniline

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